

# Application of Propylene Glycol Dibenzoate in Polymer Film Casting

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## Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

Cat. No.: B099542

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These application notes provide a comprehensive overview of the use of **propylene glycol dibenzoate** (PGDB) as a non-phthalate plasticizer in the casting of polymer films. This document details the effects of PGDB on film properties, provides experimental protocols for film preparation and analysis, and includes visualizations to illustrate key processes.

## Introduction

**Propylene glycol dibenzoate** (PGDB) is a high-solvating, polar plasticizer increasingly utilized as a safer alternative to traditional phthalate-based plasticizers.<sup>[1][2]</sup> Its excellent compatibility with a wide range of polar polymers, including polyvinyl chloride (PVC), polyvinyl acetate (PVA), and polyurethanes, makes it a versatile choice for enhancing the flexibility, durability, and processability of polymer films.<sup>[3]</sup> PGDB's low volatility and resistance to oil and water extraction contribute to the longevity and stability of the final film products. In the context of drug development, the selection of an appropriate plasticizer is critical for controlling the mechanical properties and drug release profiles of polymeric film formulations.

## Mechanism of Action

PGDB plasticizes polymers by embedding itself between the polymer chains. This action disrupts the intermolecular forces, primarily van der Waals forces and hydrogen bonds, that hold the polymer chains together in a rigid structure. The introduction of PGDB molecules increases the free volume within the polymer matrix, allowing the polymer chains to move more

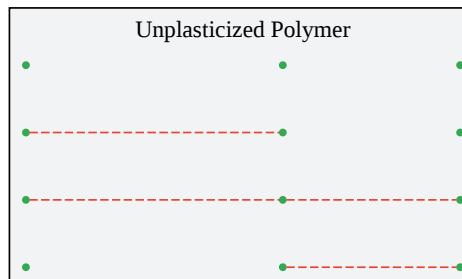
freely past one another. This increased segmental mobility results in a more flexible and less brittle material.

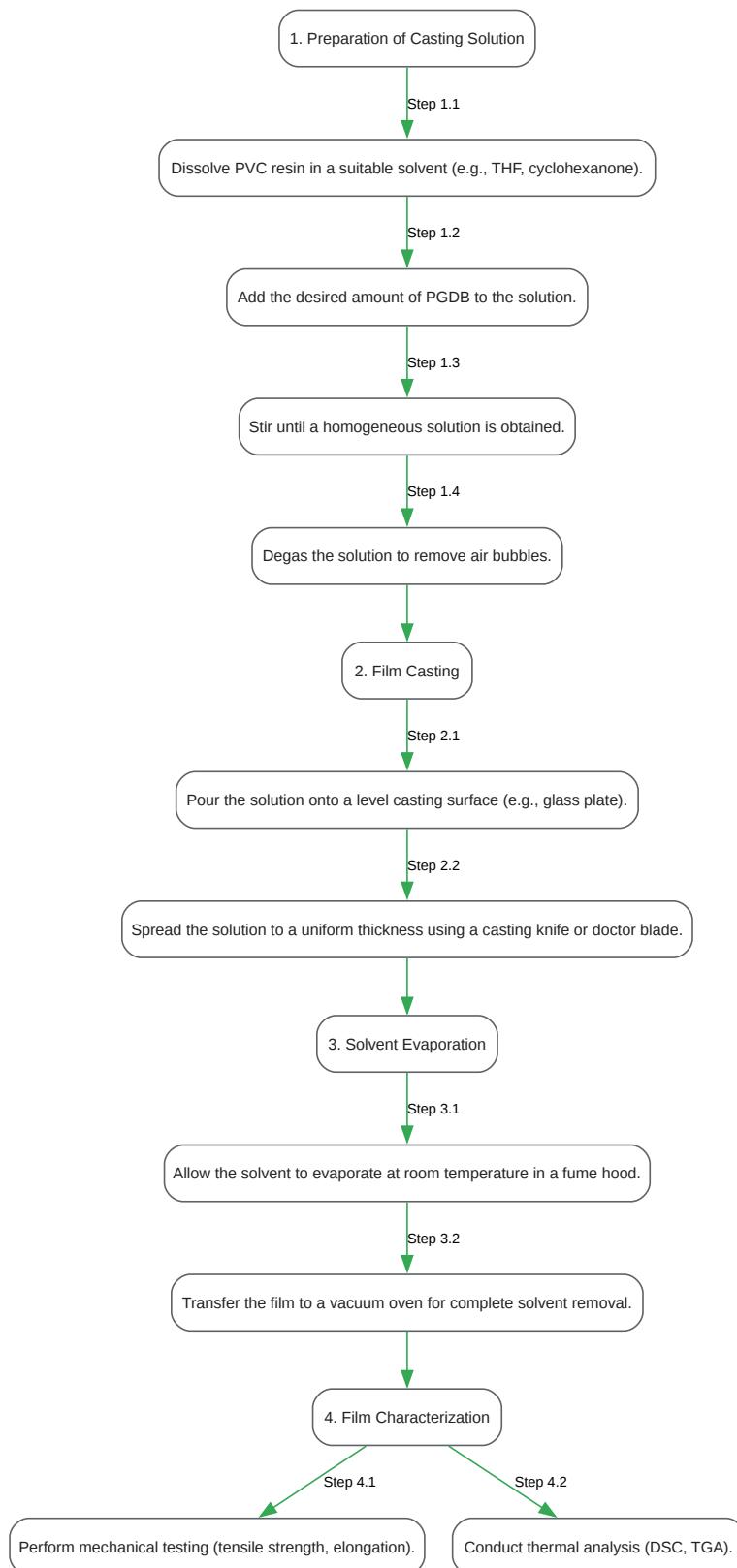
PGDB molecules (blue circles) increase spacing between polymer chains, enhancing flexibility.

cluster\_1

Rigid polymer chains with strong intermolecular forces.

cluster\_0



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## References

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